

Allyloxytrimethylsilane: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: Allyloxytrimethylsilane

Cat. No.: B091556

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and potential hazards associated with **allyloxytrimethylsilane**. The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this chemical safely. All quantitative data has been summarized in structured tables for ease of comparison.

Core Safety & Hazard Information

Allyloxytrimethylsilane is a colorless liquid that is highly flammable and presents several health hazards.^{[1][2]} It is classified as a substance that causes skin and serious eye irritation.^{[1][3]} Additionally, it may cause respiratory irritation.^{[4][5]} Due to its chemical properties, it is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.^{[3][6]}

General Properties

Property	Value	Source
CAS Number	18146-00-4	[4][7]
Molecular Formula	C6H14OSi	[7][8]
Molecular Weight	130.26 g/mol	[4][7]
Appearance	Clear colorless liquid	[1][9]
Boiling Point	100-102 °C	[8][10]
Melting Point	<0°C	[9][11]
Density	0.773 g/mL at 25 °C	[8][10]
Refractive Index	n _{20/D} 1.397	[8][10]
Water Solubility	Insoluble	[1]
LogP (Octanol/Water Partition Coefficient)	2.024 (Crippen Calculated)	[7][12]

Hazard Classifications

Classification	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor[1][4]
Skin Irritation	Category 2	H315: Causes skin irritation[1][4]
Eye Irritation	Category 2	H319: Causes serious eye irritation[1][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][5]

Toxicological Data

Detailed toxicological studies on **allyloxytrimethylsilane** are not widely available in the public domain. However, the existing hazard classifications indicate that the primary routes of

exposure are inhalation, skin contact, and eye contact.[6][13] Overexposure may lead to coughing, headache, and nausea.[6]

Fire and Explosion Data

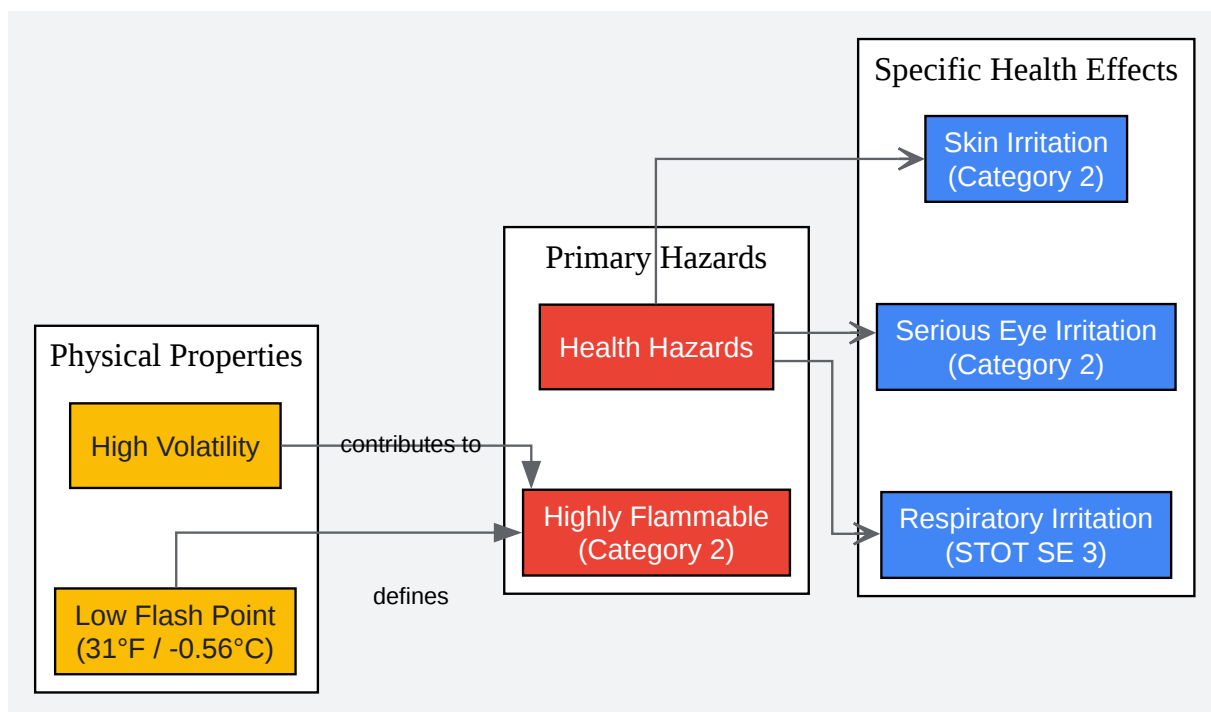
Property	Value
Flash Point	31 °F (-0.56 °C)
Explosion Hazard	Vapors may form explosive mixtures with air.[2]
Suitable Extinguishing Media	Dry sand, dry chemical, or alcohol-resistant foam.[2][3] Do not use water, as the substance may react.[14]
Hazardous Combustion Products	Carbon oxides and silicon oxides.[2]

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented are not available in the cited public sources. The provided data is based on standardized testing methodologies as required by regulatory bodies for safety data sheet (SDS) compilation.

Hazard Relationship Diagram

The following diagram illustrates the logical relationships between the primary hazards associated with **allyloxytrimethylsilane**.



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Caption: Logical flow of **allyloxytrimethylsilane**'s primary hazards.

Safe Handling and Storage

Handling:

- Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.[6][15]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][3]
- Ground and bond containers when transferring material to prevent static discharge.[2][6]
- Avoid contact with skin and eyes.[13]
- Avoid breathing vapors or mist.[13]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][3]
- Keep the container tightly closed.[6][13]
- Store away from incompatible materials such as oxidizing agents and moisture.[3]
- Recommended storage temperature is between 2-8°C.[1][9]

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